

Safe Disposal of 2-Isopropoxyphenol: A Step-by-Step Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Isopropoxyphenol

Cat. No.: B044703

[Get Quote](#)

For immediate release: This document provides comprehensive guidance on the proper disposal procedures for **2-Isopropoxyphenol** (CAS No. 4812-20-8), ensuring the safety of laboratory personnel and compliance with regulatory standards. Researchers, scientists, and drug development professionals should adhere to these protocols to minimize environmental impact and workplace hazards.

2-Isopropoxyphenol is a combustible liquid that can cause skin and serious eye irritation, as well as respiratory irritation.^{[1][2][3][4]} Proper handling and disposal are crucial to mitigate these risks. The following procedures are based on established safety protocols for hazardous chemical waste.

Hazard and Safety Summary

A summary of key safety information for **2-Isopropoxyphenol** is provided in the table below.

Property	Data	Citations
Chemical Name	2-Isopropoxyphenol	[1][2][5]
CAS Number	4812-20-8	[1][2][3][4][5]
Molecular Formula	C ₉ H ₁₂ O ₂	[2][5]
GHS Hazard Statements	H227: Combustible liquid H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[1][3][4]
Primary Hazards	Irritant	[4]
Storage	Store locked up at +20°C	[1][5]
Required Personal Protective Equipment (PPE)	Eyeshields, Gloves (e.g., nitrile, butyl rubber, or neoprene), Type ABEK (EN14387) respirator filter	[2]

Experimental Protocol: Waste Disposal Procedure

The following step-by-step guide outlines the process for the safe disposal of **2-Isopropoxyphenol**.

1. Personal Protective Equipment (PPE) and Safety Precautions:

- Before handling the chemical waste, ensure you are wearing the appropriate PPE, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.[2]
- All handling of **2-Isopropoxyphenol** waste should be conducted in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of vapors.[1][3]

2. Waste Segregation:

- Do not mix **2-Isopropoxyphenol** waste with other waste streams.[6] It should be collected as a separate hazardous waste.

- Specifically, keep it separate from non-halogenated and halogenated solvent wastes unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.
[7]

3. Container Selection:

- Use a designated, leak-proof, and chemically compatible container for collecting **2-Isopropoxyphenol** waste.[6][8]
- The original container, if in good condition, or a new container made of glass or high-density polyethylene is recommended.[6][8]
- The container must have a secure, tight-fitting cap to prevent spills and evaporation.[6][8]

4. Waste Labeling:

- Clearly label the waste container with the words "HAZARDOUS WASTE".[6][7]
- The label must also include the full chemical name, "**2-Isopropoxyphenol**," and the approximate concentration and volume.[6][7] Do not use abbreviations or chemical formulas.
[7]
- Indicate the date when the waste was first added to the container (accumulation start date).
[7]

5. Waste Accumulation and Storage:

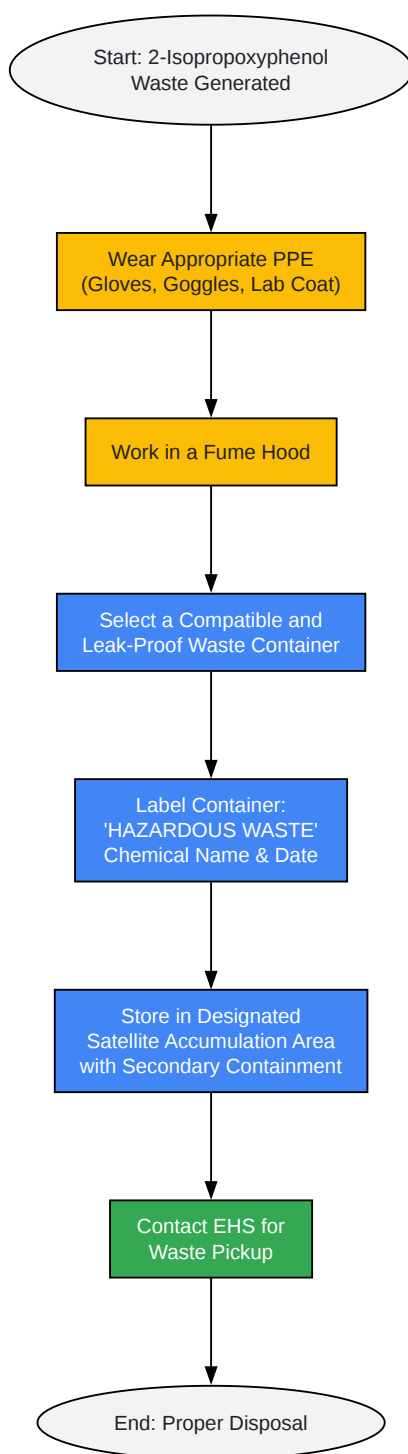
- Store the sealed waste container in a designated satellite accumulation area (SAA) within the laboratory.[6]
- The SAA must be at or near the point of generation and under the control of the laboratory personnel.[6]
- Ensure secondary containment is used for the stored waste container to catch any potential leaks.[8]

6. Disposal Request:

- Once the waste container is full or ready for disposal, contact your institution's EHS department to arrange for a pickup.[\[6\]](#)[\[8\]](#)
- Follow your institution's specific procedures for requesting a hazardous waste pickup, which may involve submitting an online form.[\[6\]](#)[\[8\]](#)
- Do not dispose of **2-Isopropoxyphenol** down the drain or in regular trash.[\[3\]](#)[\[7\]](#)

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **2-Isopropoxyphenol**.



[Click to download full resolution via product page](#)

Caption: Workflow for the proper disposal of **2-Isopropoxyphenol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemicalbook.com [chemicalbook.com]
- 2. 2-Isopropoxyphenol 97 4812-20-8 [sigmaaldrich.com]
- 3. cpachem.com [cpachem.com]
- 4. 2-Isopropoxyphenol | C₉H₁₂O₂ | CID 20949 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2-Isopropoxyphenol | CAS 4812-20-8 | LGC Standards [lgcstandards.com]
- 6. engineering.purdue.edu [engineering.purdue.edu]
- 7. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- 8. ehs.oregonstate.edu [ehs.oregonstate.edu]
- To cite this document: BenchChem. [Safe Disposal of 2-Isopropoxyphenol: A Step-by-Step Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b044703#2-isopropoxyphenol-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com